

Application Notes and Protocols: Emlenoflast Solubility and Stability in DMSO

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Compound of Interest

Compound Name: Emlenoflast

Cat. No.: B3324884

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Introduction

Emlenoflast, also known as MCC7840, is a potent and selective sulfonylurea-based inhibitor of the NLRP3 inflammasome, with an IC₅₀ of less than 100 nM.^[1] Its ability to specifically target the NLRP3 inflammasome makes it a valuable tool for research in inflammatory diseases. Proper handling and storage of **Emlenoflast**, particularly in its common solvent Dimethyl Sulfoxide (DMSO), are crucial for maintaining its biological activity and ensuring experimental reproducibility. These application notes provide detailed information on the solubility and stability of **Emlenoflast** in DMSO, along with protocols for its preparation and storage.

Data Presentation

Quantitative Solubility and Stability Data

The following table summarizes the known quantitative data regarding the solubility and stability of **Emlenoflast** in DMSO.

Parameter	Value	Notes	Source
Solubility in DMSO	125 mg/mL (321.77 mM)	Ultrasonic treatment may be required for complete dissolution. The use of new, non-hygroscopic DMSO is recommended as moisture can significantly impact solubility.	[1]
Stock Solution Stability	6 months at -80°C	Store in sealed containers, protected from moisture.	[1]
1 month at -20°C	Store in sealed containers, protected from moisture. Avoid repeated freeze-thaw cycles.	[1]	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Emlenoflast Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **Emlenoflast** stock solution in DMSO.

Materials:

- **Emlenoflast** (solid powder, Molecular Weight: 388.48 g/mol)
- Anhydrous/Low-water content Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes with secure caps
- Calibrated analytical balance

- Vortex mixer
- Ultrasonic bath

Procedure:

- **Pre-Weighing Preparation:** Allow the **Emlenoflast** container to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing Emlenoflast:** Accurately weigh the desired amount of **Emlenoflast** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 38.85 mg of **Emlenoflast**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Emlenoflast** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Securely cap the vial and vortex thoroughly for 1-2 minutes.
- **Ultrasonication (if necessary):** If the compound does not fully dissolve, place the vial in an ultrasonic bath at room temperature. Sonicate in short bursts (e.g., 5-10 minutes) until the solution is clear. Visually inspect for any remaining particulate matter.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials or tubes. This minimizes the number of freeze-thaw cycles for the bulk of the stock.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Ensure the containers are sealed to prevent moisture absorption.

Protocol 2: Assessment of Emlenoflast Solubility in DMSO (Qualitative)

This protocol provides a general method for qualitatively assessing the solubility of **Emlenoflast** in DMSO at a desired concentration.

Materials:

- **Emlenoflast**
- Anhydrous DMSO
- Clear glass vials
- Vortex mixer
- Light source for visual inspection

Procedure:

- **Prepare a Slurry:** Add a pre-weighed amount of **Emlenoflast** to a clear glass vial.
- **Incremental Solvent Addition:** Add a small, known volume of DMSO to the vial.
- **Vortexing:** Vigorously vortex the vial for 2-3 minutes to facilitate dissolution.
- **Visual Inspection:** Visually inspect the solution against a light source for any undissolved particles.
- **Iterative Process:** If undissolved solid remains, add another small, known volume of DMSO and repeat steps 3 and 4.
- **Solubility Determination:** Continue adding DMSO incrementally until a clear solution is obtained. The concentration at which the compound completely dissolves is the approximate solubility under these conditions.

Protocol 3: General Stability Assessment of Emlenoflast in DMSO

This protocol outlines a general workflow for assessing the stability of an **Emlenoflast**-DMSO stock solution over time. This typically involves analytical techniques like High-Performance Liquid Chromatography (HPLC).

Materials:

- Prepared **Emlenoflast**-DMSO stock solution

- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Appropriate mobile phase
- Incubators or storage chambers at desired temperatures (e.g., room temperature, 4°C, -20°C, -80°C)

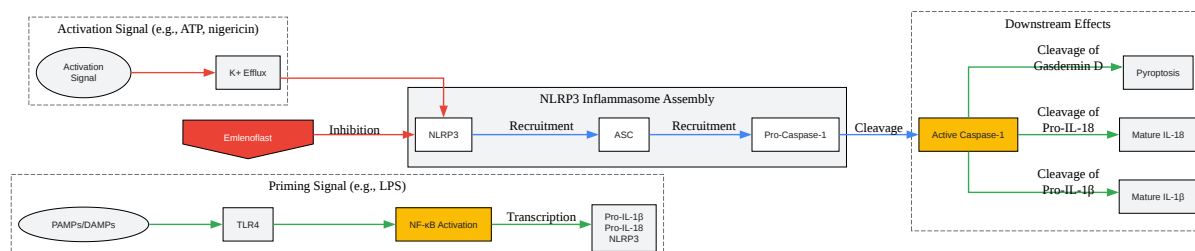
Procedure:

- Initial Analysis (T=0): Immediately after preparing the stock solution, perform an HPLC analysis to determine the initial purity and concentration of **Emlenoflast**. This serves as the baseline.
- Aliquoting and Storage: Aliquot the stock solution into multiple vials and store them under the desired temperature conditions.
- Time-Point Analysis: At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve an aliquot from each storage condition.
- HPLC Analysis: Analyze the retrieved aliquots by HPLC using the same method as the initial analysis.
- Data Comparison: Compare the peak area and purity of **Emlenoflast** at each time point to the initial (T=0) data. A significant decrease in the main peak area or the appearance of degradation peaks indicates instability under that storage condition.

Visualizations

Emlenoflast Mechanism of Action: NLRP3 Inflammasome Inhibition

Emlenoflast is a direct inhibitor of the NLRP3 inflammasome. The following diagram illustrates the canonical NLRP3 inflammasome activation pathway and the point of inhibition by **Emlenoflast**.

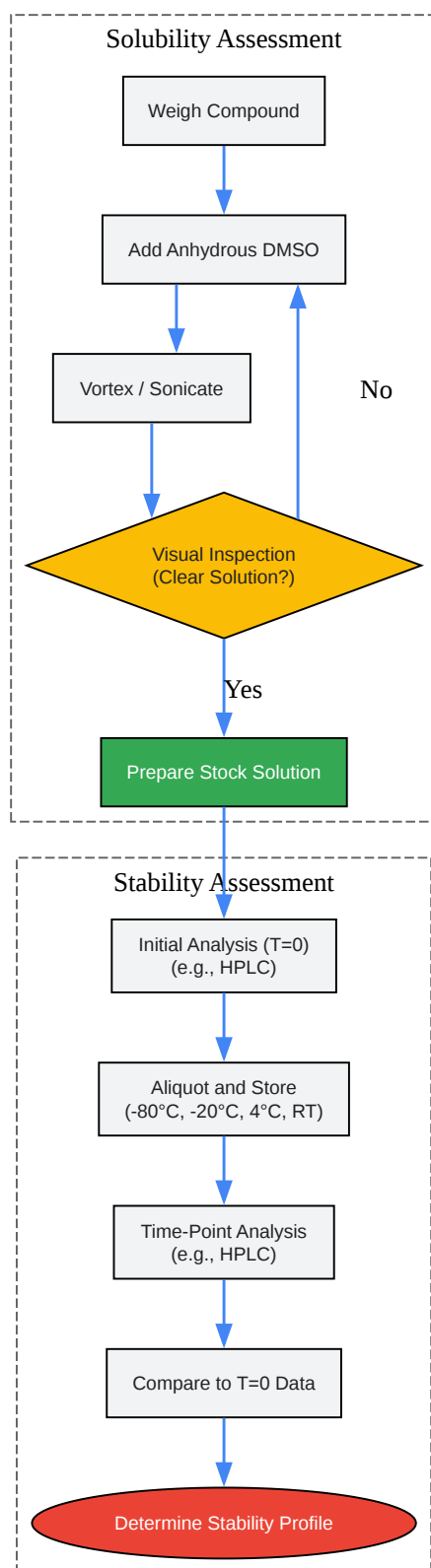


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Caption: **Emlenoflast** inhibits the NLRP3 inflammasome assembly.

Experimental Workflow: Solubility and Stability Assessment

The following diagram outlines the general workflow for assessing the solubility and stability of a compound like **Emlenoflast** in DMSO.



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Caption: Workflow for solubility and stability testing.

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References

- 1. medchemexpress.com [medchemexpress.com]
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